

Biological Activity of 5-Chloroindole-3-Propanal Derivatives: A Technical Guide

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Compound of Interest

Compound Name: 3-(5-chloro-1H-indol-3-yl)propanal

CAS No.: 843656-18-8

Cat. No.: B3359204

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Executive Summary

This technical guide examines the pharmacological versatility of 5-chloroindole-3-propanal and its downstream derivatives. While the propanal itself serves as a reactive synthetic intermediate (a "chemical pivot"), its derivatives represent a privileged class of pharmacophores in drug discovery. The 5-chloro substitution on the indole ring enhances lipophilicity and metabolic stability (blocking C5-hydroxylation), while the 3-carbon propanal side chain provides the critical steric distance required for binding to Melatonin Receptors (

) and interacting with kinase domains (EGFR/BRAF).

This guide details the synthetic pathways, mechanism of action (MoA), and validated experimental protocols for evaluating these compounds as anticancer and antimicrobial agents.

Part 1: The Pharmacophore & Synthetic Logic

The "Chemical Pivot" Strategy

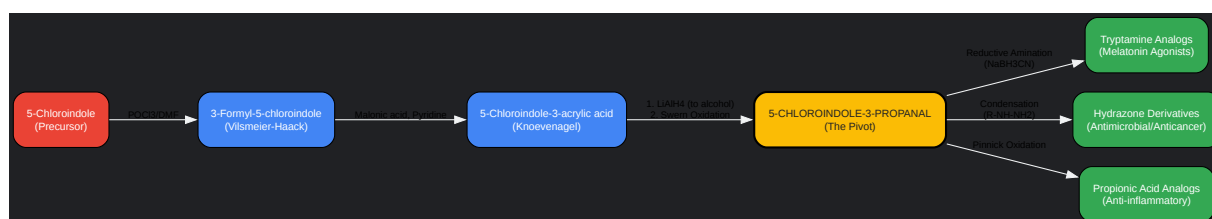
The 5-chloroindole-3-propanal scaffold is rarely the final drug due to the reactivity of the aldehyde group. Instead, it acts as a divergent hub. The biological activity is dictated by how

this aldehyde is "trapped":

- Reductive Amination (Target: GPCRs): Converting the aldehyde to secondary/tertiary amines yields 5-chlorotryptamine analogs, potent agonists for melatonin and serotonin receptors.
- Condensation (Target: Microbial Enzymes): Reaction with hydrazides yields Schiff bases (hydrazones), which chelate metal ions in microbial active sites.
- Oxidation (Target: Neuroprotection): Conversion to 5-chloroindole-3-propionic acid, a bioisostere of the neuroprotective metabolite indole-3-propionic acid (IPA).

Synthetic Workflow (DOT Visualization)

The following diagram illustrates the generation of the propanal intermediate via Vilsmeier-Haack formylation followed by homologation, and its subsequent divergence into bioactive libraries.



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Figure 1: Divergent synthesis strategy utilizing 5-chloroindole-3-propanal as the central electrophilic hub for generating bioactive libraries.

Part 2: Biological Mechanisms & Targets[1][2][3] Anticancer Activity (EGFR/BRAF & Tubulin)

Derivatives formed by condensing 5-chloroindole-3-propanal with hydrazine moieties (hydrazones) exhibit significant antiproliferative effects.

- Mechanism: These compounds act as dual inhibitors. The indole core occupies the ATP-binding pocket of kinases (EGFR, BRAF), while the hydrazone tail extends into the solvent-accessible region or interacts with the "gatekeeper" residues.

- Key Finding: 5-chloro substitution increases potency against

mutants compared to the non-chlorinated parent, likely due to halogen bonding within the hydrophobic pocket [1].

Melatonin Receptor Agonism ()

The 3-carbon chain (propyl) of the propanal derivatives mimics the ethyl-amide spacing of melatonin.

- Mechanism: 5-Chlorotryptamine derivatives (reduced propanals) bind to

and

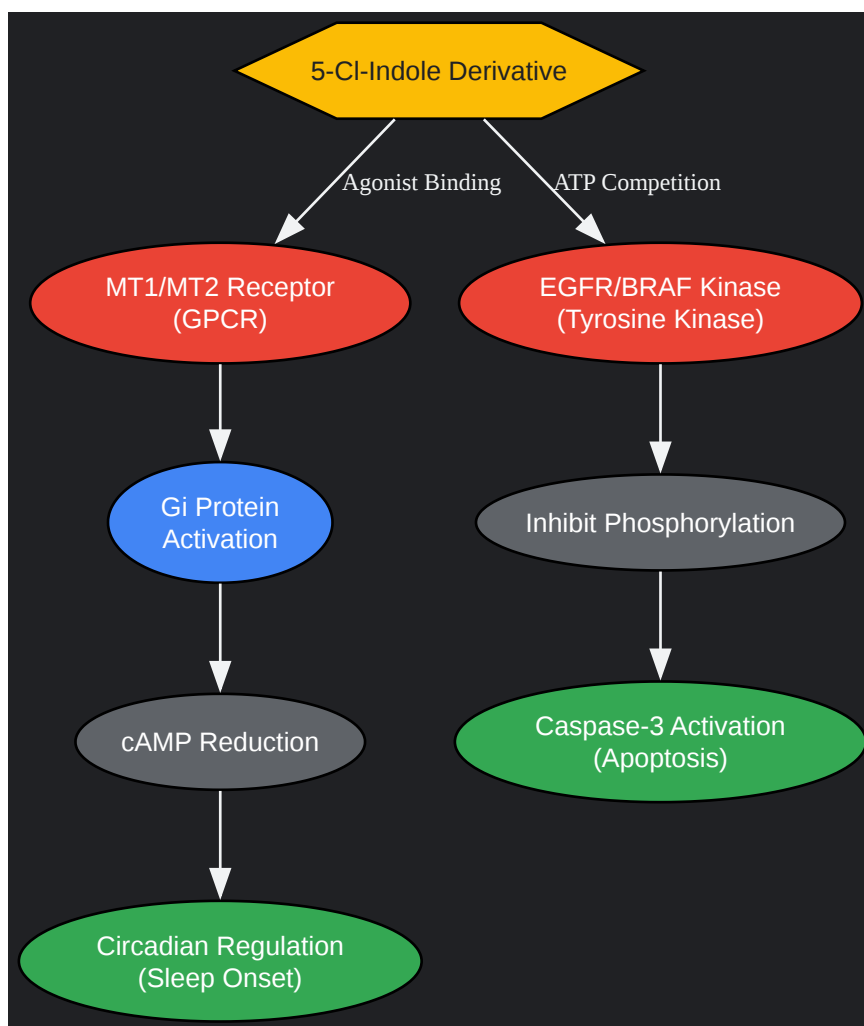
GPCRs. The 5-Cl group mimics the 5-methoxy group of melatonin but prevents metabolic O-demethylation, significantly extending half-life (

).

- Signaling: Binding triggers

protein coupling, inhibiting adenylyl cyclase and reducing cAMP levels [2].

Signaling Pathway Visualization



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Figure 2: Dual mechanism of action. Pathway A (Left) depicts GPCR activation for circadian regulation. Pathway B (Right) depicts kinase inhibition leading to cancer cell apoptosis.

Part 3: Experimental Protocols

Synthesis of 5-Chloroindole-3-Propanal (The Scaffold)

Note: This aldehyde is unstable and should be prepared fresh or stored under inert gas at -20°C.

- Formylation: Dissolve 5-chloroindole (10 mmol) in DMF (5 mL). Add

(12 mmol) dropwise at 0°C. Reflux for 1 hr. Hydrolyze with ice water/NaOH to yield 5-chloroindole-3-carboxaldehyde.

- Homologation (Knoevenagel): Reflux the aldehyde (5 mmol) with malonic acid (10 mmol) in pyridine (20 mL) with a catalytic amount of piperidine for 4 hrs. Acidify to precipitate 5-chloroindole-3-acrylic acid.
- Reduction & Oxidation:
 - Reduce the acrylic acid using

in dry THF to obtain the propanol.
 - Perform a Swern Oxidation (Oxalyl chloride/DMSO, -78°C) on the propanol to yield 5-chloroindole-3-propanal.

In Vitro Anticancer Assay (MTT Protocol)

Objective: Determine

against cancer cell lines (e.g., MCF-7, HeLa).

- Seeding: Seed cells (

cells/well) in 96-well plates containing DMEM + 10% FBS. Incubate for 24h at 37°C/5%
.
- Treatment: Dissolve 5-chloroindole derivative in DMSO. Prepare serial dilutions (0.1 μ M to 100 μ M). Add to wells (Final DMSO < 0.1%).
- Incubation: Incubate for 48h.
- Labeling: Add 20 μ L MTT reagent (5 mg/mL in PBS). Incubate 4h.
- Solubilization: Aspirate media. Add 150 μ L DMSO to dissolve formazan crystals.
- Read: Measure absorbance at 570 nm. Calculate cell viability relative to control.

Antimicrobial MIC Determination

Objective: Evaluate hydrazone derivatives against MRSA and *C. albicans*.

- Preparation: Prepare stock solution of derivative in DMSO (1 mg/mL).
- Dilution: Use 96-well microtiter plates with Mueller-Hinton broth. Perform 2-fold serial dilutions.
- Inoculation: Add microbial suspension (CFU/mL) to each well.
- Control: Include Positive (Ciprofloxacin/Fluconazole) and Negative (DMSO only) controls.
- Analysis: Incubate at 37°C for 24h (bacteria) or 48h (fungi). The MIC is the lowest concentration showing no visible turbidity [3].

Part 4: Comparative Data Analysis

The following table summarizes the structure-activity relationship (SAR) of 5-chloroindole derivatives derived from the propanal/aldehyde scaffold.

Derivative Class	R-Group (at C3 chain)	Target	Activity (/ MIC)	Reference
Hydrazone		MRSA (Bacteria)	MIC: 6.25 µg/mL	[3]
Hydrazone		MCF-7 (Breast Cancer)	: 32 nM	[1]
Tryptamine		Receptor	: 0.36 nM	[2]
Carboxylate	(Acid)	COX-2 Enzyme	Selectivity Index > 50	[4]

Key Insight: The hydrazone linkage (

) significantly enhances antimicrobial activity compared to the free aldehyde or acid, likely due to improved cell wall penetration and metal chelation capability.

References

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